

Safeguarding Your Research: A Comprehensive Guide to Handling AT7519 Hydrochloride

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Compound of Interest

Compound Name: AT7519 Hydrochloride

Cat. No.: B1683947

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when working with potent compounds like **AT7519 Hydrochloride**. This guide provides essential, immediate safety and logistical information, including detailed operational and disposal plans, to foster a secure and efficient research environment. By offering procedural, step-by-step guidance, we aim to be your preferred source for laboratory safety and chemical handling information, building deep trust by providing value beyond the product itself.

AT7519 Hydrochloride is a potent, multi-target inhibitor of cyclin-dependent kinases (CDKs), making it a valuable tool in cancer research.^{[1][2]} However, its potency necessitates careful handling to minimize exposure and ensure the integrity of your experiments. This document outlines the necessary personal protective equipment (PPE), step-by-step handling procedures, and compliant disposal methods.

Essential Safety and Handling Information

While the safety data sheet (SDS) for **AT7519 Hydrochloride** may not classify it as hazardous under the Globally Harmonized System (GHS), it is crucial to treat it as a potentially hazardous substance.^{[3][4]} General safety precautions include avoiding ingestion, inhalation, and contact with skin and eyes, and thorough washing after handling.^[3]

Personal Protective Equipment (PPE)

Given the potent nature of **AT7519 Hydrochloride** as a kinase inhibitor, a comprehensive PPE strategy is crucial to create a barrier between the researcher and the compound.[\[5\]](#)[\[6\]](#)

PPE Category	Specification	Rationale
Hand Protection	Double gloving with chemotherapy-rated nitrile gloves.	Provides an extra layer of protection against potential contamination. The outer glove can be removed immediately in case of a spill. [7]
Body Protection	Disposable, solid-front, back-closing laboratory gown.	Protects skin and personal clothing from splashes and spills. [8]
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Shields eyes from accidental splashes of the compound in solution.
Respiratory Protection	Generally not required when handling the solid compound in a well-ventilated area or a chemical fume hood. Use a NIOSH-approved respirator if there is a risk of aerosolization.	Prevents inhalation of the powdered compound.

Quantitative Data Summary

Property	Value	Solvent/Condition
Solubility	~5 mg/mL	Ethanol[3]
~25 mg/mL	DMSO[3]	
~20 mg/mL	Dimethyl formamide[3]	
~0.5 mg/mL	PBS (pH 7.2)[3]	
IC ₅₀ (CDK1)	210 nM	Cell-free assay[9]
IC ₅₀ (CDK2)	47 nM	Cell-free assay[9]
IC ₅₀ (CDK4)	100 nM	Cell-free assay[9]
IC ₅₀ (CDK5)	13 nM	Cell-free assay[9]
IC ₅₀ (CDK9)	<10 nM	Cell-free assay[9]

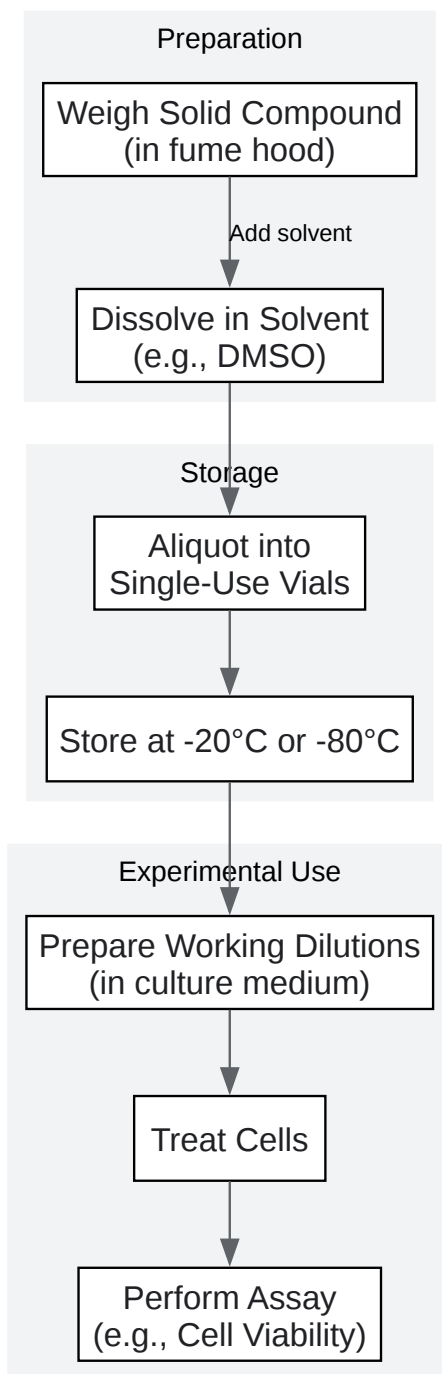
Experimental Protocols and Workflows

Adherence to standardized protocols is essential for both safety and experimental reproducibility.

Preparation of Stock Solutions

- **Preparation:** Perform all weighing and initial dissolution of solid **AT7519 Hydrochloride** inside a chemical fume hood to minimize inhalation risk.
- **Solvent Selection:** Choose an appropriate solvent based on the desired stock concentration and experimental compatibility (see solubility table above). DMSO is a common choice for creating high-concentration stock solutions.[3]
- **Dissolution:** Add the chosen solvent to the vial containing the pre-weighed **AT7519 Hydrochloride**. Vortex briefly to ensure complete dissolution.
- **Storage:** Store stock solutions in tightly sealed vials at -20°C or -80°C for long-term stability. [2] Avoid repeated freeze-thaw cycles by aliquoting the stock solution into smaller, single-use volumes.

Experimental Workflow: AT7519 Hydrochloride Handling



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*Experimental workflow for handling **AT7519 Hydrochloride**.*

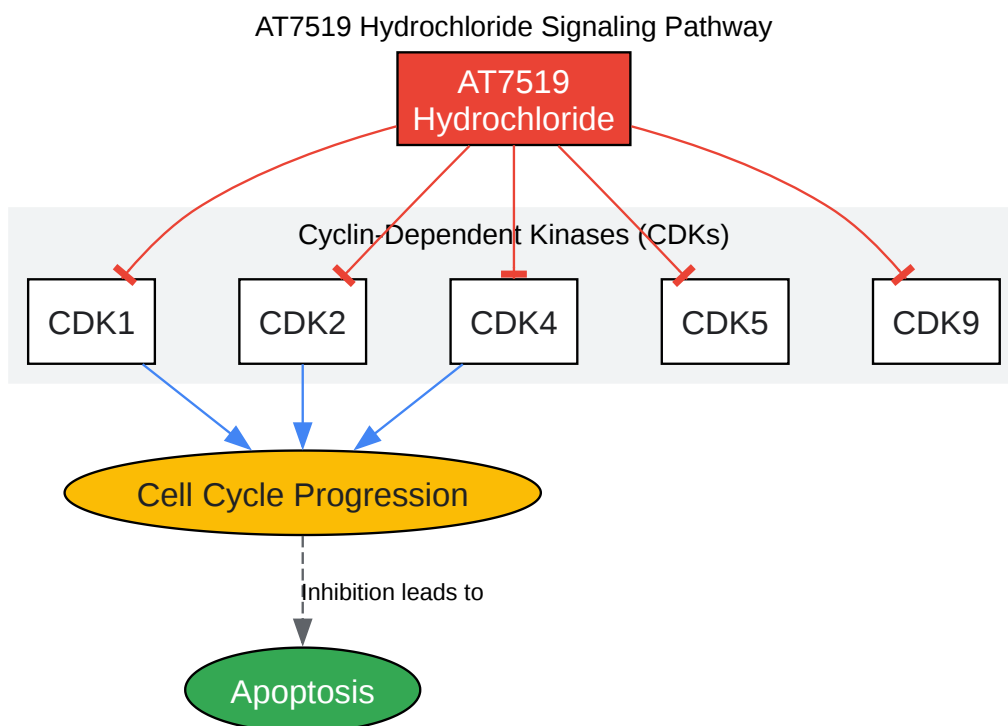
In Vitro Cell-Based Assay Protocol (Example: Cell Viability Assay)

This protocol provides a general guideline for assessing the effect of **AT7519 Hydrochloride** on cell viability.

- Cell Seeding: Plate cells in a 96-well plate at a predetermined density and allow them to adhere overnight.[\[10\]](#)
- Compound Dilution: Prepare a serial dilution of the **AT7519 Hydrochloride** stock solution in the appropriate cell culture medium to achieve the desired final concentrations.
- Cell Treatment: Remove the old medium from the cells and add the medium containing the different concentrations of **AT7519 Hydrochloride**. Include a vehicle control (medium with the same concentration of DMSO as the highest drug concentration).
- Incubation: Incubate the cells for the desired period (e.g., 24, 48, or 72 hours).[\[9\]](#)
- Viability Assessment: Measure cell viability using a suitable method, such as an MTT or CellTiter-Glo assay, following the manufacturer's instructions.[\[9\]](#)[\[10\]](#)

Mechanism of Action: Signaling Pathway

AT7519 Hydrochloride exerts its anti-cancer effects by inhibiting multiple cyclin-dependent kinases (CDKs), which are key regulators of the cell cycle.[\[9\]](#) By blocking the activity of CDKs such as CDK1, CDK2, CDK4, CDK5, and CDK9, AT7519 disrupts the normal progression of the cell cycle, leading to cell cycle arrest and, ultimately, apoptosis (programmed cell death).[\[10\]](#)[\[11\]](#)



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AT7519 Hydrochloride inhibits multiple CDKs, leading to cell cycle arrest and apoptosis.

Disposal Plan

Proper disposal of **AT7519 Hydrochloride** and any contaminated materials is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation and Collection

- Solid Waste: Dispose of all solid waste contaminated with **AT7519 Hydrochloride** (e.g., pipette tips, gloves, gowns, empty vials) in a designated hazardous waste container lined with a chemically resistant bag.[12]

- Liquid Waste: Collect all liquid waste containing **AT7519 Hydrochloride** (e.g., unused stock solutions, cell culture medium from treated plates) in a clearly labeled, leak-proof hazardous waste container.[4] Do not dispose of this waste down the drain.[13]
- Sharps: Any needles or other sharps used in the handling of **AT7519 Hydrochloride** should be disposed of in a designated sharps container for hazardous chemical waste.

Disposal Procedure

- Labeling: All hazardous waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**AT7519 Hydrochloride**," and the approximate concentration and volume.[12]
- Storage: Store hazardous waste in a designated, secure satellite accumulation area away from incompatible materials.[13]
- Pickup: Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal company. Follow all institutional, local, and federal regulations for hazardous waste disposal.[4]

By implementing these safety and handling procedures, researchers can confidently and responsibly utilize **AT7519 Hydrochloride** in their vital work, contributing to advancements in drug discovery while maintaining a safe and compliant laboratory environment.

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